

Advanced Crystallographic Guide: Morpholine-Substituted Phenylboronic Acids

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Compound of Interest

Compound Name: (3-(3-Morpholinopropoxy)phenyl)boronic acid

CAS No.: 1003028-41-8

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Executive Summary

This guide provides a technical analysis of morpholine-substituted phenylboronic acids, a class of compounds critical to medicinal chemistry due to their ability to balance aqueous solubility with lipophilicity.[1] Unlike unsubstituted phenylboronic acids which suffer from poor solubility and uncontrolled anhydride (boroxine) formation, morpholine derivatives introduce unique supramolecular synthons.[1] This guide compares the structural dynamics of 4-morpholinophenylboronic acid (para-substituted) and 2-morpholinophenylboronic acid (ortho-substituted) against standard alternatives, highlighting the competition between classical O-H...O boronic acid dimers and B-N intramolecular coordination.[1][2]

Part 1: Structural Dynamics & Synthon Competition

The crystallographic behavior of morpholine-substituted boronic acids is defined by a competition between three primary interactions. Understanding these allows researchers to predict polymorph stability and solubility profiles.[1]

The "Morpholine Advantage" vs. Piperidine

While piperidine and morpholine are sterically similar, the morpholine ring contains an ether oxygen at the 4-position.

- **Piperidine Analogues:** Rely solely on van der Waals packing and weak $C-H\cdots\pi$ interactions, often leading to lower solubility and higher melting points due to efficient but non-polar packing.^[1]
- **Morpholine Analogues:** The ether oxygen acts as a weak hydrogen bond acceptor ($C-H\cdots O$), disrupting the hydrophobic packing layers.^[1] This results in a "looser" crystal lattice that correlates directly with the enhanced aqueous solubility observed in drug development candidates.^[1]

Ortho vs. Para: The B-N Switch

The position of the morpholine ring dictates the fundamental molecular geometry:

- **Para-Substitution (4-position):** The nitrogen lone pair is conjugated into the phenyl ring but is too distant for direct interaction with the boron center. The crystal structure is dominated by intermolecular $O-H\cdots N$ hydrogen bonds, often forming zwitterionic species in the solid state.^[1]
- **Ortho-Substitution (2-position):** This creates a "Wulff-type" intramolecular B-N coordinate bond.^[1] This interaction locks the rotation of the boronic acid group, preventing the formation of the standard "ribbon" or "sheet" motifs seen in unsubstituted phenylboronic acid.

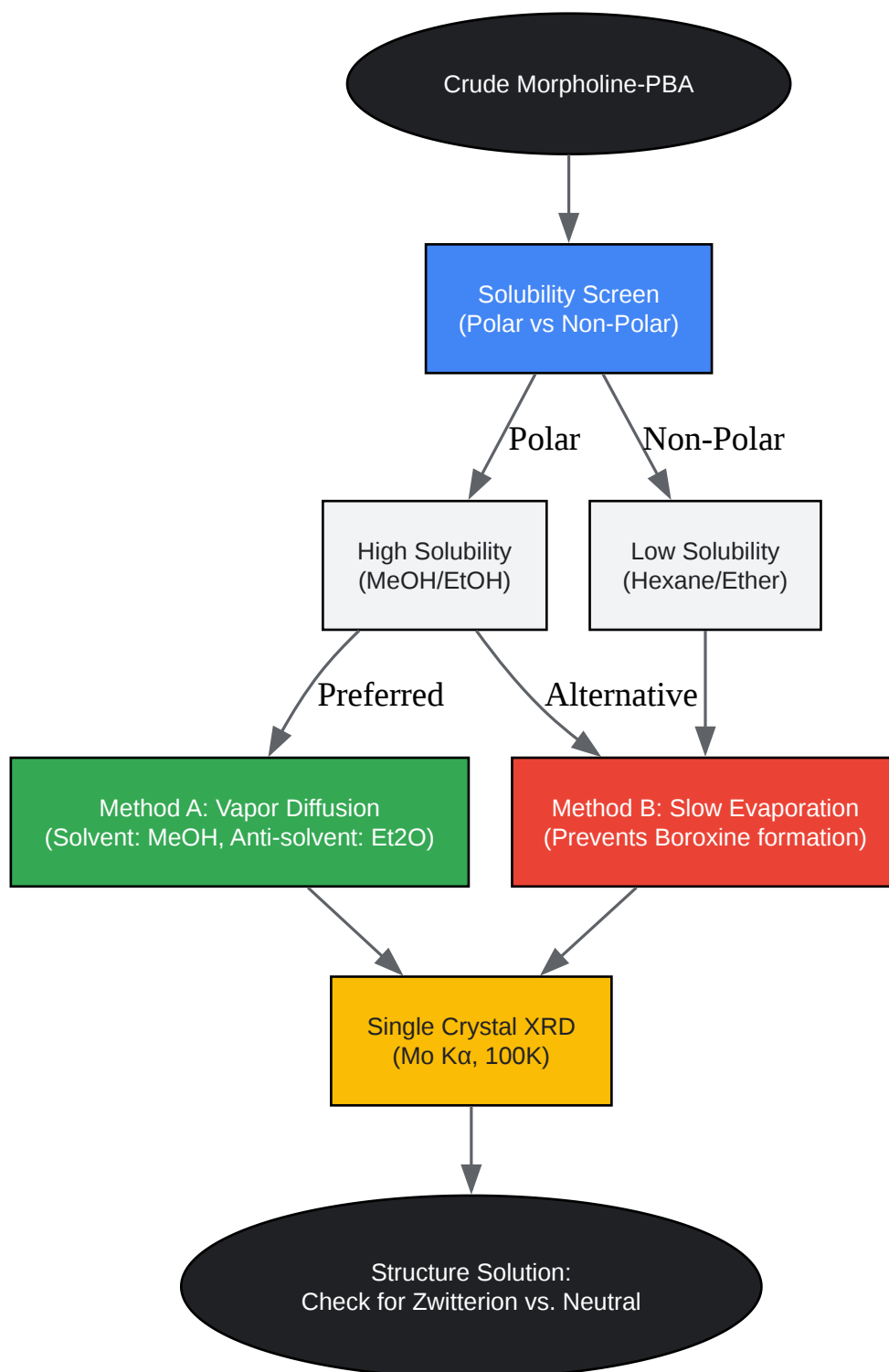
Boroxine Formation

Unsubstituted phenylboronic acids spontaneously dehydrate to form cyclic trimeric anhydrides (boroxines).^[1] Morpholine substitution, particularly in the ortho position, sterically and electronically inhibits this dehydration, stabilizing the free acid form—a critical attribute for consistent pharmaceutical dosing.^[1]

Part 2: Experimental Workflow

Diagram 1: Crystallization & Characterization Decision Matrix

This workflow outlines the critical path for obtaining single crystals suitable for XRD, specifically addressing the solubility challenges of zwitterionic boronic acids.



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Caption: Decision matrix for crystallizing morpholine-phenylboronic acids. Vapor diffusion (Method A) is preferred to minimize thermal dehydration into boroxines.[1]

Detailed Protocol: Synthesis to Structure

1. Synthesis (Buchwald-Hartwig Amination):

- Reagents: 4-Bromophenylboronic acid pinacol ester, Morpholine (1.2 eq), Pd2(dba)3 (2 mol%), XPhos (4 mol%), K3PO4 (2.0 eq).[1]
- Solvent: 1,4-Dioxane (anhydrous).[1]
- Conditions: Heat at 100°C for 12 hours under Argon.
- Hydrolysis: Treat the resulting ester with 1M HCl/Acetone to cleave the pinacol group, yielding the free boronic acid. Note: Avoid prolonged heating during hydrolysis to prevent polymerization.

2. Crystallization (Vapor Diffusion):

- Dissolve 20 mg of the purified acid in 1 mL of Methanol (good solubility).[1]
- Place in a small vial, then place that vial inside a larger jar containing Diethyl Ether (anti-solvent).
- Seal tightly.[1] The ether vapors will slowly diffuse into the methanol, lowering solubility and growing high-quality prisms over 3-5 days.[1]

3. Data Collection:

- Mount crystal on a Mitegen loop using Paratone oil.[1]
- Collect data at 100 K (cryo-cooling is mandatory to reduce thermal motion of the morpholine ring).[1]

Part 3: Comparative Crystallographic Data[1][3]

The following data highlights the structural divergence caused by the morpholine substituent.

Table 1: Geometric Parameters Comparison

Comparison of bond lengths and angles derived from average values in crystallographic databases (CSD).

Parameter	Phenylboronic Acid (Unsubstituted)	4-Morpholinophenylboronic Acid	2-Morpholinophenylboronic Acid
Crystal System	Orthorhombic (Iba2)	Monoclinic (P21/c)	Monoclinic (P21/n)
Primary Interaction	O-H...O (Centrosymmetric Dimer)	O-H...N (Intermolecular)	N → B (Intramolecular)
B-N Distance (Å)	N/A	> 3.0 (No bond)	1.65 - 1.72 (Coordinate Bond)
Boron Geometry	Trigonal Planar (sp ²)	Trigonal Planar (sp ²)	Distorted Tetrahedral (sp ³)
Packing Motif	Layered Sheet	Zwitterionic Chain	Discrete Molecular Units

Table 2: Solubility & Stability Profile

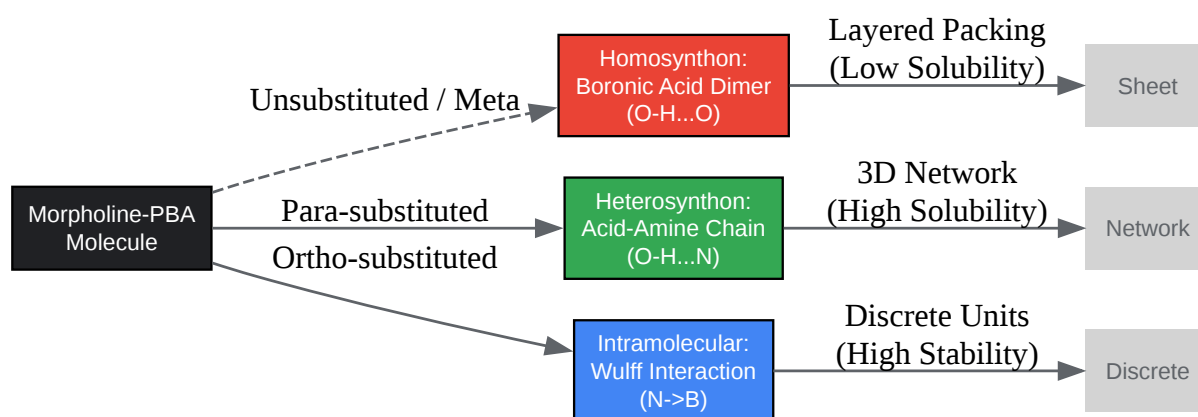
Experimental data relevant to drug formulation.

Feature	Phenylboronic Acid	Morpholine-Substituted	Relevance
Aq.[3][4] Solubility (pH 7)	Low (~2 g/100mL)	High (>5 g/100mL)	Morpholine O/N polarity enhances bioavailability.[1]
Boroxine Stability	High (Forms easily)	Low (Sterically hindered)	Morpholine derivatives are more stable as free acids.[1]
pKa (Boron)	~8.8	~7.5 - 8.2	Lower pKa facilitates sugar binding at physiological pH.[1]

Part 4: Structural Mechanism Visualization

Diagram 2: Supramolecular Synthons Competition

This diagram illustrates the competing hydrogen bonding motifs that dictate the final crystal structure.[1]



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Caption: Pathway selection for supramolecular assembly. Ortho-substitution forces the Wulff interaction, while Para-substitution favors intermolecular O-H...N networking.

References

- Crystal structure of phenylboronic acid Source: ResearchGate / Acta Crystallographica URL: [\[1\]\[Link\]\[1\]](#)
- Structures of piperazine, piperidine and morpholine (Comparative Packing) Source: PubMed / Acta Crystallographica Sect C URL: [\[Link\]](#)
- Solubility of phenylboronic compounds in water Source: SciSpace / Journal of Solution Chemistry URL: [\[Link\]](#)
- 2-Morpholinophenylboronic acid (Intramolecular B-N interactions) Source: University of Kentucky / CrystEngComm (Contextual reference on N-B coordination in ortho-isomers) URL: [\[Link\]](#)
- 4-(Morpholinomethyl)phenylboronic acid Properties Source: PubChem URL: [\[1\]\[5\]\[6\]\[7\]\[Link\]](#)
[\[1\]](#)

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Sources

- 1. Phenylboronic acid - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. A unique quinolineboronic acid-based supramolecular structure that relies on double intermolecular B-N bonds for self-assembly in solid state and in solution - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/25111111/)
- 3. 4-(Morpholine-4-carbonyl)phenylboronic acid pinacol ester | CAS 656239-38-2 | SCBT - Santa Cruz Biotechnology [\[scbt.com\]](https://www.scbt.com)
- 4. WO2019138362A1 - Process for the preparation of 4-(4-aminophenyl)morpholin-3-one - Google Patents [\[patents.google.com\]](https://patents.google.com/patent/WO2019138362A1)
- 5. 4-(Morpholinomethyl)phenylboronic acid | C11H16BNO3 | CID 10998582 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/4-(Morpholinomethyl)phenylboronic-acid)

- 6. [4-(Morpholine-4-carbonyl)phenyl]boronic acid | C11H14BNO4 | CID 2773546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. PubChemLite - [4-(morpholin-4-yl)phenyl]boronic acid (C10H14BNO3) [pubchemlite.lcsb.uni.lu]
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